

Application Notes and Protocols for the MCC-134 Python Library

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Compound of Interest

Compound Name: MCC-134

Cat. No.: B1676261

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Audience: Researchers, scientists, and drug development professionals.

These application notes provide a detailed guide for utilizing the **MCC-134** thermocouple measurement HAT with its Python library for precise temperature data acquisition in a laboratory setting. The protocols outlined are designed to be adaptable for a variety of research applications, including cell culture monitoring, enzyme kinetics, and chemical reaction analysis.

Introduction to the MCC-134

The Measurement Computing Corporation (MCC) 134 is a 4-channel thermocouple input HAT (Hardware Attached on Top) designed for the Raspberry Pi.^{[1][2][3]} It features a 24-bit A/D converter, enabling high-resolution temperature measurements.^{[4][5][6]} The device supports various thermocouple types (J, K, R, S, T, N, E, and B) and includes cold-junction compensation to ensure accuracy.^{[2][4][5]} The inputs are electrically isolated to minimize noise and protect the Raspberry Pi in harsh environments.^{[1][2]} An open-source Python library, `daqhats`, provides a high-level API for interacting with the **MCC-134**.^{[2][4][5][7]}

Key Features and Specifications

A summary of the **MCC-134**'s key hardware specifications is presented below.

Feature	Specification
Number of Channels	4 isolated thermocouple inputs[2][5][6]
A/D Converter Resolution	24-bit[4][5][6]
Supported Thermocouple Types	J, K, R, S, T, N, E, B[4][5]
Update Interval	1 second, minimum[2][4][5]
Cold Junction Compensation	Yes[2][4][5]
Open Thermocouple Detection	Yes[2][4]
Host Interface	Raspberry Pi 40-pin GPIO[1][7]

Experimental Protocol: Real-time Temperature Monitoring of a Bioreactor

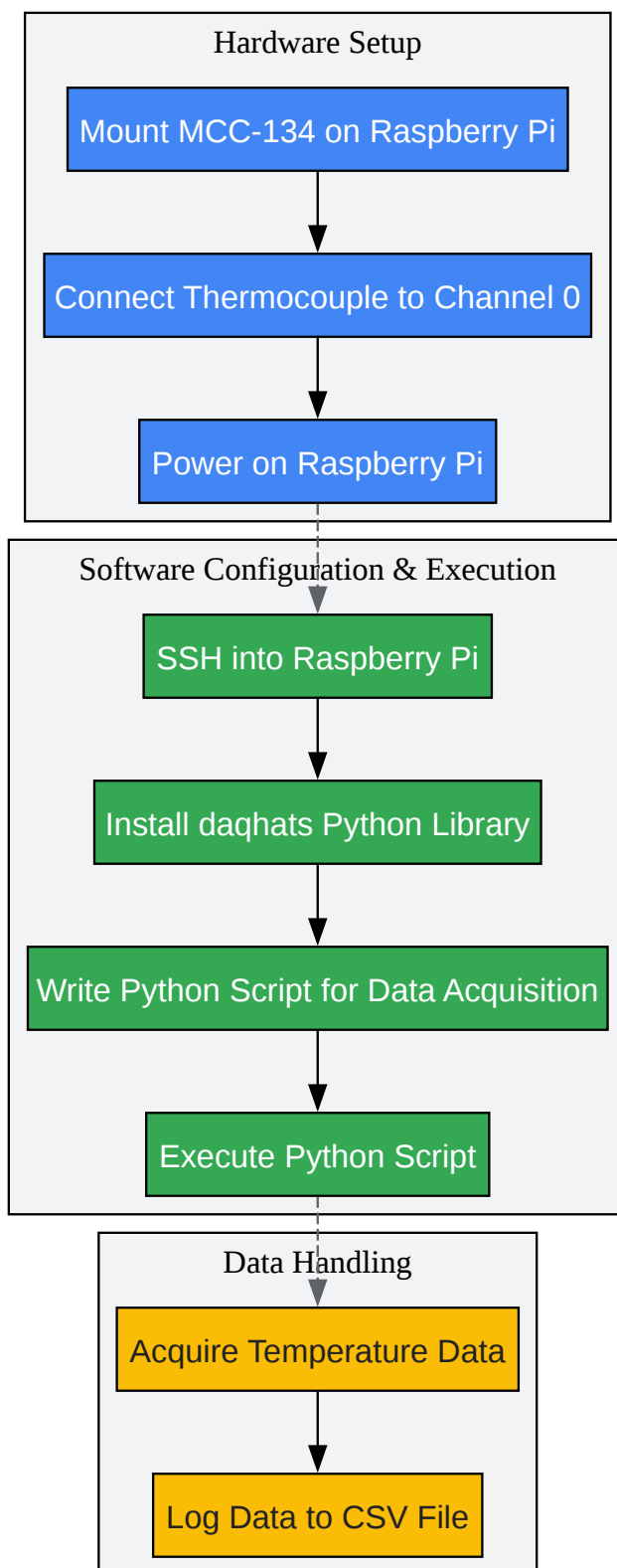
This protocol details the setup and execution of an experiment to monitor the temperature of a small-scale bioreactor, a common task in drug development and life science research.

Materials

- Raspberry Pi (Model 3B+ or newer recommended)
- **MCC-134** DAQ HAT
- Type K Thermocouple
- Small-scale bioreactor
- Power supply for Raspberry Pi
- Computer with Python 3 and SSH client

Experimental Workflow

The following diagram illustrates the overall workflow for setting up the hardware and software to acquire temperature data.



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Fig. 1: Experimental workflow from hardware setup to data logging.

Step-by-Step Procedure

- Hardware Assembly:
 - Ensure the Raspberry Pi is powered off.
 - Carefully align the 40-pin connector of the **MCC-134** with the GPIO pins on the Raspberry Pi and press down firmly to seat the HAT.
 - Connect the Type K thermocouple to the screw terminals for channel 0 on the **MCC-134**. Pay attention to the polarity of the thermocouple wires.
 - Power on the Raspberry Pi.
- Software Installation:
 - Connect to your Raspberry Pi via SSH.
 - Update your package list: `sudo apt-get update`
 - Install the daqhats Python library using pip: `sudo pip3 install daqhats`[\[7\]](#)
- Python Script for Data Acquisition:
 - Create a new Python file (e.g., `bioreactor_monitoring.py`).
 - Use the following code to read and print the temperature from channel 0.
- Data Logging:
 - To log the data to a CSV file, you can modify the Python script to write the timestamp and temperature reading to a file in each iteration of the loop.

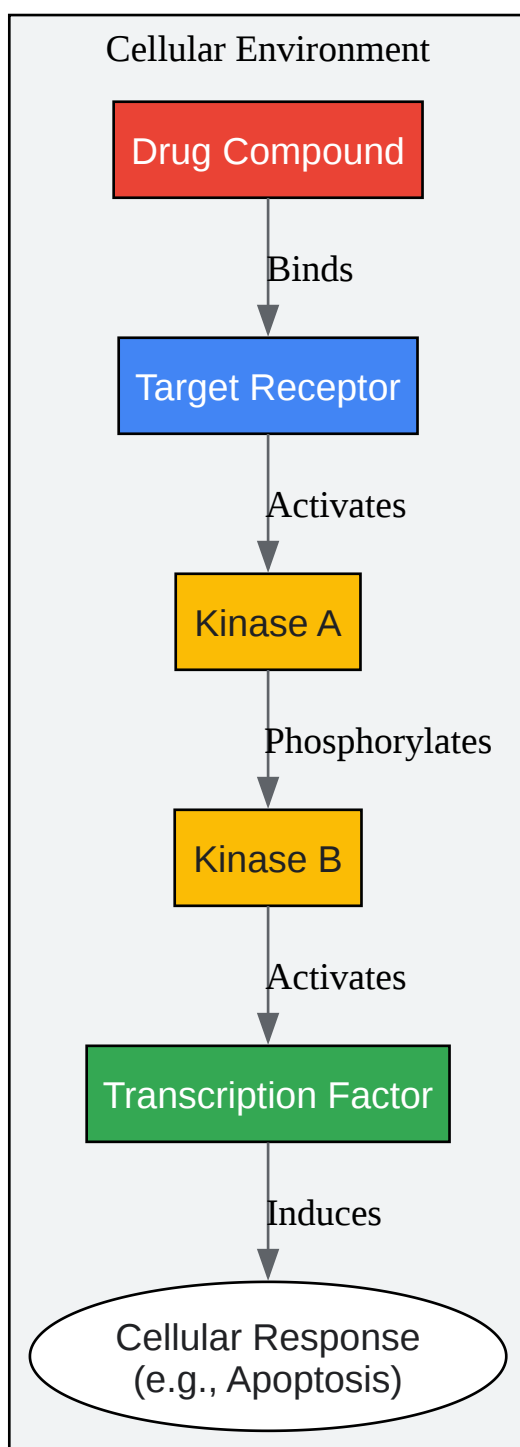
Data Presentation and Analysis

The acquired data can be easily imported into data analysis software for visualization and further processing. The following table shows an example of the logged data.

Timestamp	Temperature (°C)
2025-12-14 19:54:30	37.02
2025-12-14 19:54:31	37.05
2025-12-14 19:54:32	37.03
2025-12-14 19:54:33	37.06
...	...

Signaling Pathway Visualization (Hypothetical)

In drug development, understanding how a compound affects cellular signaling pathways is crucial. Data acquired from experiments, such as thermal shift assays where protein stability is measured as a function of temperature, can provide insights into drug-target engagement. The following diagram illustrates a hypothetical signaling pathway that could be investigated.

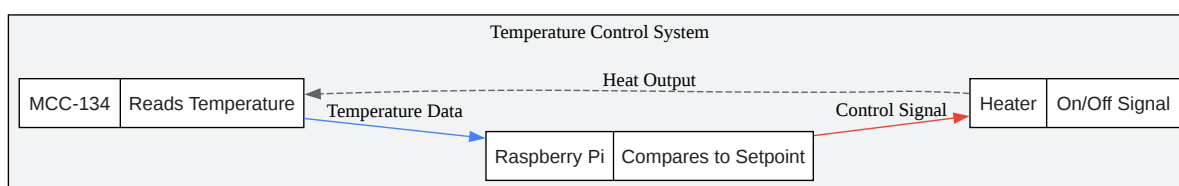


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Fig. 2: A hypothetical signaling pathway affected by a drug compound.

Logical Relationship: Data Acquisition and Control Loop

The **MCC-134** can be integrated into a control system, for example, to maintain a constant temperature in a reaction vessel. The following diagram illustrates the logical flow of such a system.



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Fig. 3: Logical diagram of a temperature control loop.

Conclusion

The **MCC-134**, in conjunction with its Python library, offers a powerful and accessible platform for high-precision temperature data acquisition in research and development environments. The provided protocols and examples serve as a starting point for integrating this tool into a wide range of scientific applications. The open-source nature of the software allows for extensive customization to meet specific experimental needs.^{[2][4][7]}

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References

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